

Lophanthoidin E: A Technical Review of a Royleanone Diterpenoid

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Compound of Interest

Compound Name: *Lophanthoidin E*

Cat. No.: *B14021423*

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For Researchers, Scientists, and Drug Development Professionals

Lophanthoidin E is a naturally occurring royleanone-type diterpenoid that has been isolated from *Rabdosia lophanthoides*. As a member of the diterpenoid class of compounds, which are known for their diverse and potent biological activities, **Lophanthoidin E** holds potential for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the available literature on **Lophanthoidin E**, focusing on its chemical properties and biological context.

Chemical Structure and Properties

Lophanthoidin E is chemically identified as 1,4-Phenanthrenedione, 2-[2-(acetyloxy)-1-methylethyl]-4b,5,6,7,8,8a,9,10-octahydro-3,9,10-trihydroxy-4b,8,8-trimethyl-, with the Chemical Abstracts Service (CAS) registry number 120462-45-5 and a molecular formula of C₂₂H₃₀O₇. It belongs to the lophanthoidin family of compounds, which also includes Lophanthoidins A-F, all isolated from the same plant source.

Biological Context and Potential Activities

Lophanthoidin E was first isolated from the dried leaves of *Rabdosia lophanthoides* (also referred to as *Lophanthus alatus* in some literature), a plant known for producing a variety of bioactive diterpenoids. While specific biological activity data for **Lophanthoidin E** is not extensively detailed in publicly available literature, the broader class of diterpenoids from the *Rabdosia* genus has been a subject of significant scientific interest.

Studies on related compounds from *Rabdosia lophanthoides* var. *gerardianus* have revealed significant cytotoxic activities against various human cancer cell lines. For instance, several abietane diterpenoids isolated from this plant have demonstrated potent effects against HepG2 (hepatocellular carcinoma) and HCF-8 (colon cancer) cell lines, with IC50 values in the low micromolar range. This suggests that compounds from this plant, including the lophanthoidin family, are promising candidates for anticancer research.

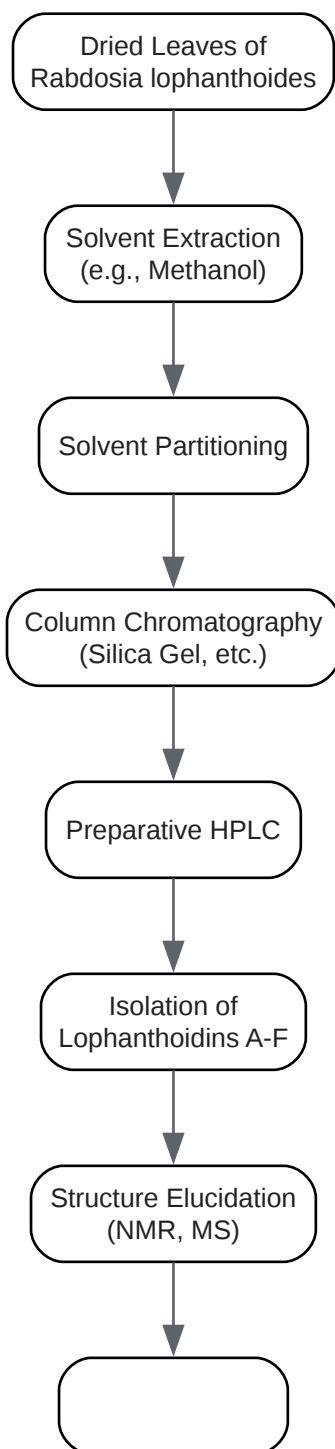
The general biological activities of diterpenoids are vast and well-documented, encompassing anti-inflammatory, antimicrobial, and antitumor properties. The royleanone skeleton, characteristic of **Lophanthoidin E**, is a key structural feature often associated with these biological effects. Further research is required to specifically elucidate the bioactivity profile of **Lophanthoidin E**.

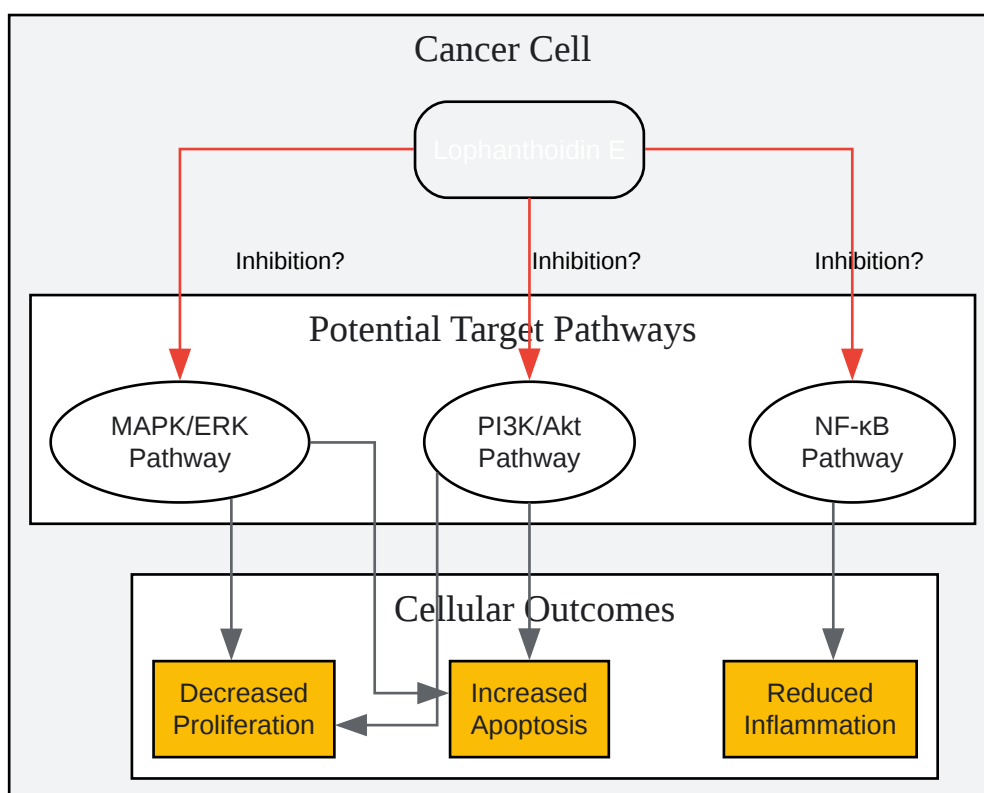
Experimental Information

Detailed experimental protocols for the specific biological evaluation of **Lophanthoidin E** are not currently available in the public domain. However, the initial isolation and structure elucidation were achieved through standard phytochemical techniques.

Isolation and Structure Elucidation Workflow

The general workflow for isolating **Lophanthoidin E** and its related compounds from *Rabdosia lophanthoides* can be inferred from typical natural product chemistry protocols.





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